

D-Threitol: A Comprehensive Technical Guide on its Natural Sources and Biological Significance

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Compound of Interest

Compound Name: *D-Threitol*

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Abstract

D-Threitol, a four-carbon sugar alcohol, is a naturally occurring polyol with a range of biological activities that are increasingly attracting scientific interest. This technical guide provides an in-depth overview of the current knowledge on **D-Threitol**, focusing on its natural sources, established and putative biological roles, and the underlying metabolic and signaling pathways. The document is intended to be a valuable resource for researchers in biochemistry, natural product chemistry, and drug development, offering detailed experimental methodologies, quantitative data, and visual representations of key biological processes involving **D-Threitol**.

Introduction

D-Threitol ((2R,3R)-butane-1,2,3,4-tetrol) is a stereoisomer of threitol, a C4-polyol.^[1] While not as widely known as other sugar alcohols like erythritol or xylitol, **D-Threitol** plays significant roles in various biological systems.^{[1][2]} It is found in a diverse range of organisms, from fungi and insects to mammals, where it participates in processes such as chemical signaling, stress protection, and metabolic regulation.^{[1][2][3]} Its unique chemical properties and biological functions make it a molecule of interest for various applications, including as a chiral building block in chemical synthesis and as a potential therapeutic agent. This guide aims to consolidate the current scientific literature on **D-Threitol**, providing a detailed technical resource for the scientific community.

Natural Sources of D-Threitol

D-Threitol has been identified in a variety of natural sources, spanning different biological kingdoms. Its presence is often associated with specific physiological functions tailored to the organism's lifestyle and environment.

2.1. Fungi

Certain fungi are known to produce **D-Threitol**. Notably, it has been identified in the edible fungus *Armillaria mellea*.^{[1][2]} In the context of plant-fungal interactions, **D-Threitol** is produced by pathogenic fungi like *Armillaria luteobubalina* and acts as a signaling molecule.^[4]

2.2. Insects

One of the most well-documented roles of **D-Threitol** in nature is as a cryoprotectant in the Alaskan beetle, *Upis ceramboidea*. This insect can survive extremely low temperatures by accumulating high concentrations of **D-Threitol** in its hemolymph, which acts as an antifreeze agent.^{[1][5][6]}

2.3. Plants

D-Threitol has also been reported in certain plant species, including *Cnidium monnieri* and *Glehnia littoralis*.^[7] However, its physiological role and concentration in these plants are less well-characterized compared to its functions in fungi and insects.

2.4. Mammals, including Humans

In mammals, **D-Threitol** is considered to be an end product of D-xylose metabolism.^[3] It has been detected in human urine and plasma.^{[8][9]} Elevated levels of **D-Threitol** in urine have been associated with certain metabolic disorders, such as ribose-5-phosphate isomerase deficiency, and can also serve as a biomarker for the consumption of fruits.^{[3][8]}

Biological Roles of D-Threitol

D-Threitol exhibits a range of biological activities, from acting as a signaling molecule to providing protection against environmental stress.

3.1. Fungal-Plant Interactions: A Signaling Molecule

In the interaction between pathogenic fungi and their plant hosts, **D-Threitol** functions as a key signaling molecule. Research on the interaction between *Armillaria luteobubalina* and eucalyptus roots has shown that the fungus secretes **D-Threitol**, which is then detected by the plant.[4][10] This fungal-derived **D-Threitol** promotes the colonization of the plant roots by the fungus and triggers hormonal responses within the plant's root cells.[4][10] This suggests that **D-Threitol** is one of the initial signals in the establishment of infection by certain pathogenic fungi.

3.2. Cryoprotectant and Osmoprotectant

The role of **D-Threitol** as a cryoprotectant is best exemplified by the Alaskan beetle *Upis ceramoides*. [1][5][6] By accumulating **D-Threitol**, the beetle can prevent the formation of ice crystals in its cells, allowing it to survive in sub-zero temperatures. The multiple hydroxyl groups of **D-Threitol** are thought to interact with water molecules, disrupting the hydrogen bonding network of water and thereby lowering its freezing point. In addition to its cryoprotectant function, it is also suggested that **D-Threitol** can act as an osmoprotectant, helping organisms to cope with osmotic stress by maintaining cell turgor and protecting cellular structures.

3.3. Human Metabolism and as a Biomarker

In humans, **D-Threitol** is a metabolite of D-xylose.[3] Its levels in bodily fluids can be indicative of certain metabolic states. For instance, an increased level of **D-Threitol** in urine is a known biomarker for ribose-5-phosphate isomerase deficiency, an inborn error of metabolism.[8] Furthermore, urinary threitol can indicate the consumption of certain fruits.

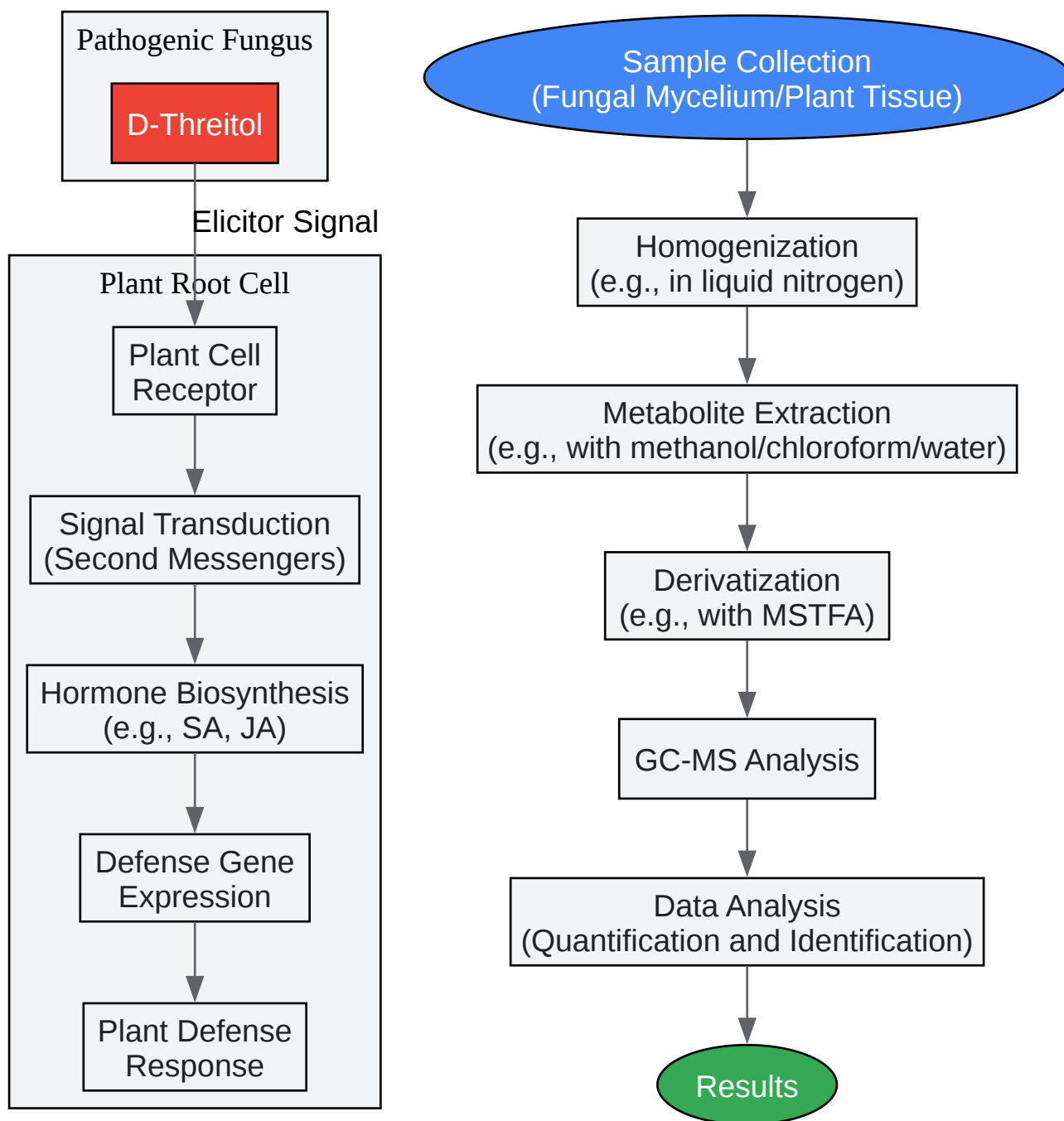
3.4. Antimicrobial Activity

Some studies have suggested that **D-Threitol** may possess antimicrobial properties.[2] It has been reported to show activity against microbes such as *E. coli* and *Staphylococcus aureus*. [2][11] The proposed mechanism involves preventing bacteria from attaching to cell walls.[11] However, quantitative data, such as Minimum Inhibitory Concentration (MIC) values, are not yet well-documented in the scientific literature.

Metabolic and Signaling Pathways

4.1. Biosynthesis of **D-Threitol** in Engineered Yeast

Significant progress has been made in the microbial production of **D-Threitol** through metabolic engineering of yeasts such as *Yarrowia lipolytica* and *Trichosporonoides oedocephalis*. In an engineered strain of *T. oedocephalis*, **D-threitol** is synthesized from xylose by the sequential action of a heterologously expressed ribulose-5-phosphate isomerase B (OsRpiB) and a xylitol dehydrogenase (Ss-XDH).[12]



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